

Technical Support Center: Decontamination of Strontium-90 Spills

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Compound of Interest

Compound Name: **Strontium-90**

Cat. No.: **B1230875**

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper procedures for decontaminating **Strontium-90** (Sr-90) spills. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the immediate steps to take after a **Strontium-90** spill?

A1: In the event of a **Strontium-90** spill, the following immediate actions should be taken to ensure safety and minimize contamination:

- Alert Personnel: Immediately notify everyone in the laboratory that a spill has occurred.[\[1\]](#)
- Contain the Spill: Cover the spill with absorbent materials like paper towels or pads to prevent it from spreading. For dry spills, use dampened absorbent material.[\[1\]](#)[\[2\]](#)
- Isolate the Area: Cordon off the affected area to prevent unauthorized entry.[\[1\]](#)
- Inform the Radiation Safety Officer (RSO): Contact your institution's RSO as soon as possible to report the incident and receive further instructions.[\[1\]](#)

Q2: What are the health risks associated with **Strontium-90** exposure?

A2: **Strontium-90** is a beta emitter and poses a significant health risk if ingested or inhaled.[\[3\]](#) [\[4\]](#) It is chemically similar to calcium and can be readily incorporated into bones and teeth, potentially leading to bone cancer or leukemia.[\[3\]](#)[\[4\]](#) External exposure to a large amount of Sr-90 can cause skin burns and, in severe cases, acute radiation syndrome.

Q3: What Personal Protective Equipment (PPE) is required for cleaning up a **Strontium-90** spill?

A3: Appropriate PPE is crucial for minimizing exposure during a decontamination procedure. The minimum required PPE includes:

- Disposable gloves (double-gloving is recommended)[\[5\]](#)[\[6\]](#)
- A full-length lab coat[\[5\]](#)
- Safety glasses or goggles[\[5\]](#)
- Close-toed shoes[\[5\]](#)
- Shoe covers may also be necessary if there is a risk of floor contamination.[\[7\]](#)

Troubleshooting Guides

Problem: Standard decontamination procedures are not reducing the radioactivity to acceptable levels.

- Possible Cause: The contamination may have penetrated a porous surface or has become fixed to the material.
- Solution:
 - Attempt a more aggressive cleaning method using a chelating agent like EDTA or a commercial decontamination solution.[\[1\]](#)
 - For stubborn contamination on robust surfaces, gentle scrubbing with an abrasive pad may be effective.[\[6\]](#)

- If the contamination persists, it may be necessary to remove and dispose of the contaminated material as radioactive waste.
- Consult with your Radiation Safety Officer (RSO) before taking any drastic measures.

Problem: A researcher's skin has come into contact with **Strontium-90**.

- Solution:

- Immediately remove any contaminated clothing.[[1](#)]
- Wash the affected area of the skin thoroughly with lukewarm water and mild soap. Avoid using hot water as it can increase absorption through the skin. Do not scrub abrasively.[[1](#)]
- After washing, perform a survey of the skin with an appropriate radiation detection instrument to ensure all contamination has been removed.
- Notify the RSO immediately to report the personnel contamination and seek further medical advice.[[1](#)]

Problem: The survey meter shows widespread, low-level contamination after a spill cleanup.

- Possible Cause: Contamination may have been spread during the initial response or cleanup effort.

- Solution:

- Stop all work and re-evaluate the contaminated areas.
- Redefine the boundaries of the contaminated zone.
- Repeat the decontamination procedure, working from the outer edges of the contaminated area inward to prevent further spread.[[1](#)]
- Ensure that all cleaning materials are properly bagged and disposed of as radioactive waste immediately after use.

Quantitative Data on Decontamination Methods

The effectiveness of different decontamination methods can vary depending on the surface and the chemical agent used. The following table summarizes available data on the efficiency of various decontamination techniques for **Strontium-90**.

Decontamination Agent/Method	Surface/Matrix	Decontamination Efficiency/Factor	Reference
Manganese Based Sorbent Coated Acrylic Fibers	Radioactive Liquid Waste	96% removal, Decontamination Factor (DF) of 23	[8]
Pressurized Water (Power Washer)	Asphalt, Brick, Concrete	Did not significantly improve DFs compared to low-pressure application.	
0.5 M KCl Solution (promotes ion exchange)	Asphalt, Brick, Concrete	Significantly higher DFs for Sr-90 compared to tap water alone.	
Soap and Water	Skin	Can remove 95-99% of radionuclide activity with 90 seconds of gentle washing. [9]	[9]

Detailed Experimental Protocols

Protocol 1: Decontamination of a Minor Liquid Strontium-90 Spill on a Laboratory Benchtop

1. Objective: To safely decontaminate a minor liquid **Strontium-90** spill (less than 1 mCi) on a non-porous laboratory benchtop.
2. Materials:
 - Personal Protective Equipment (PPE): Lab coat, safety goggles, double disposable gloves.
 - Absorbent materials (e.g., paper towels, absorbent pads).

- Decontamination solution (e.g., commercial radioactive decontamination solution or a mild detergent in water).
- Plastic bags for radioactive waste.
- Radiation survey meter with a beta probe.
- Warning signs and tape.

3. Procedure:

- Immediate Response:
 - Notify personnel in the immediate area.
 - Cover the spill with absorbent paper to prevent spreading.
- Preparation:
 - Don the appropriate PPE.
 - Cordon off the area with warning tape.
- Decontamination:
 - Working from the outside edge of the spill inward, carefully remove the absorbent paper and place it in a radioactive waste bag.
 - Apply the decontamination solution to clean paper towels and wipe the contaminated area, again moving from the outer edge inward.
 - Dispose of the used paper towels in the radioactive waste bag.
 - Repeat the wiping process with fresh, solution-soaked paper towels until the area is visually clean.
- Survey:
 - Using the survey meter, monitor the decontaminated area to ensure radioactivity has been reduced to background levels.
 - Perform a wipe test of the area to check for removable contamination.
- Waste Disposal:
 - Seal the radioactive waste bag.
 - Label the bag with the date, isotope (Sr-90), and activity level.
 - Place the bag in the designated radioactive waste container.

- Final Steps:
 - Remove and dispose of PPE in the appropriate waste stream.
 - Wash hands thoroughly.
 - Document the spill and decontamination procedure in the laboratory's records.

Protocol 2: Decontamination of Laboratory Equipment

1. Objective: To decontaminate laboratory equipment (e.g., glassware, centrifuges) contaminated with **Strontium-90**.

2. Materials:

- PPE as listed in Protocol 1.
- Decontamination solution.
- Brushes or swabs for cleaning intricate parts.
- Plastic tubs or trays for immersion.
- Radioactive waste bags and containers.
- Survey meter.

3. Procedure:

• Preparation:

- Don PPE.
- If possible, disassemble the equipment to access all potentially contaminated surfaces.

• Initial Cleaning:

- For immersible items, place them in a plastic tub with decontamination solution and allow them to soak.
- For non-immersible equipment, wipe all accessible surfaces with paper towels soaked in the decontamination solution. Use brushes or swabs for hard-to-reach areas.[\[6\]](#)

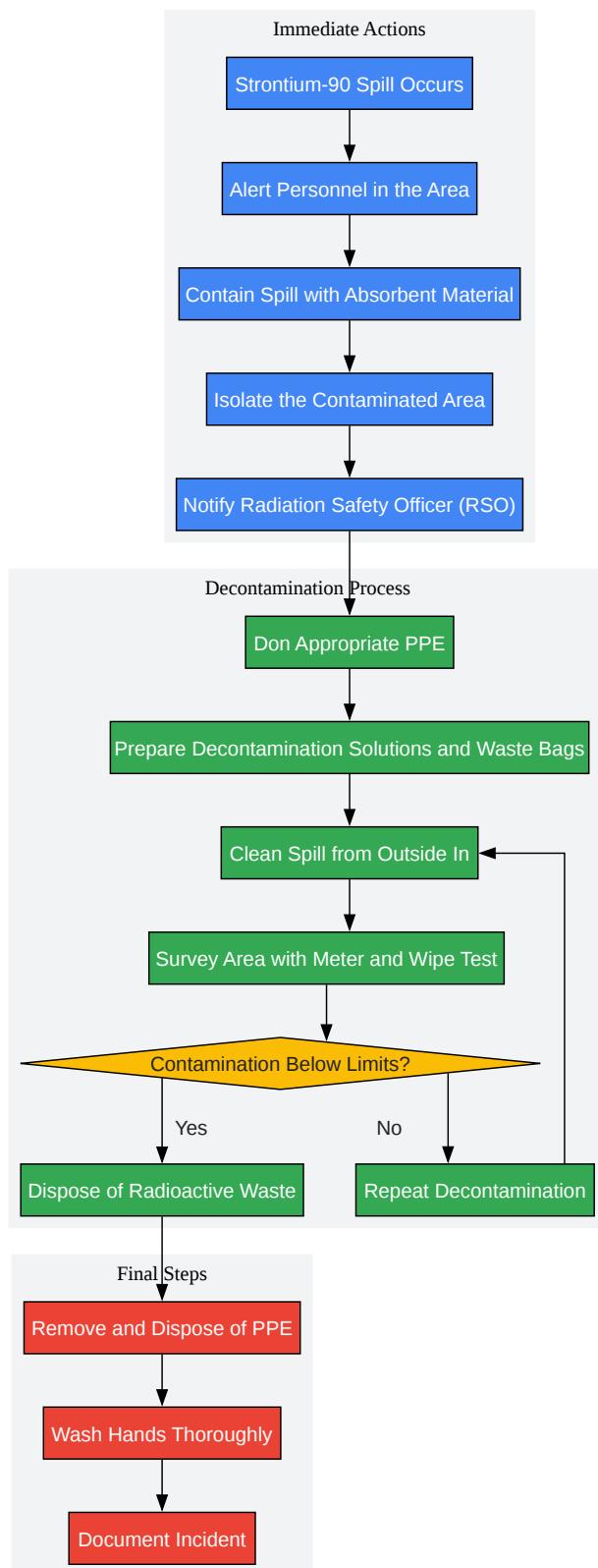
• Rinsing:

- Thoroughly rinse the equipment with clean water. Collect the rinse water as potentially radioactive liquid waste.

• Survey:

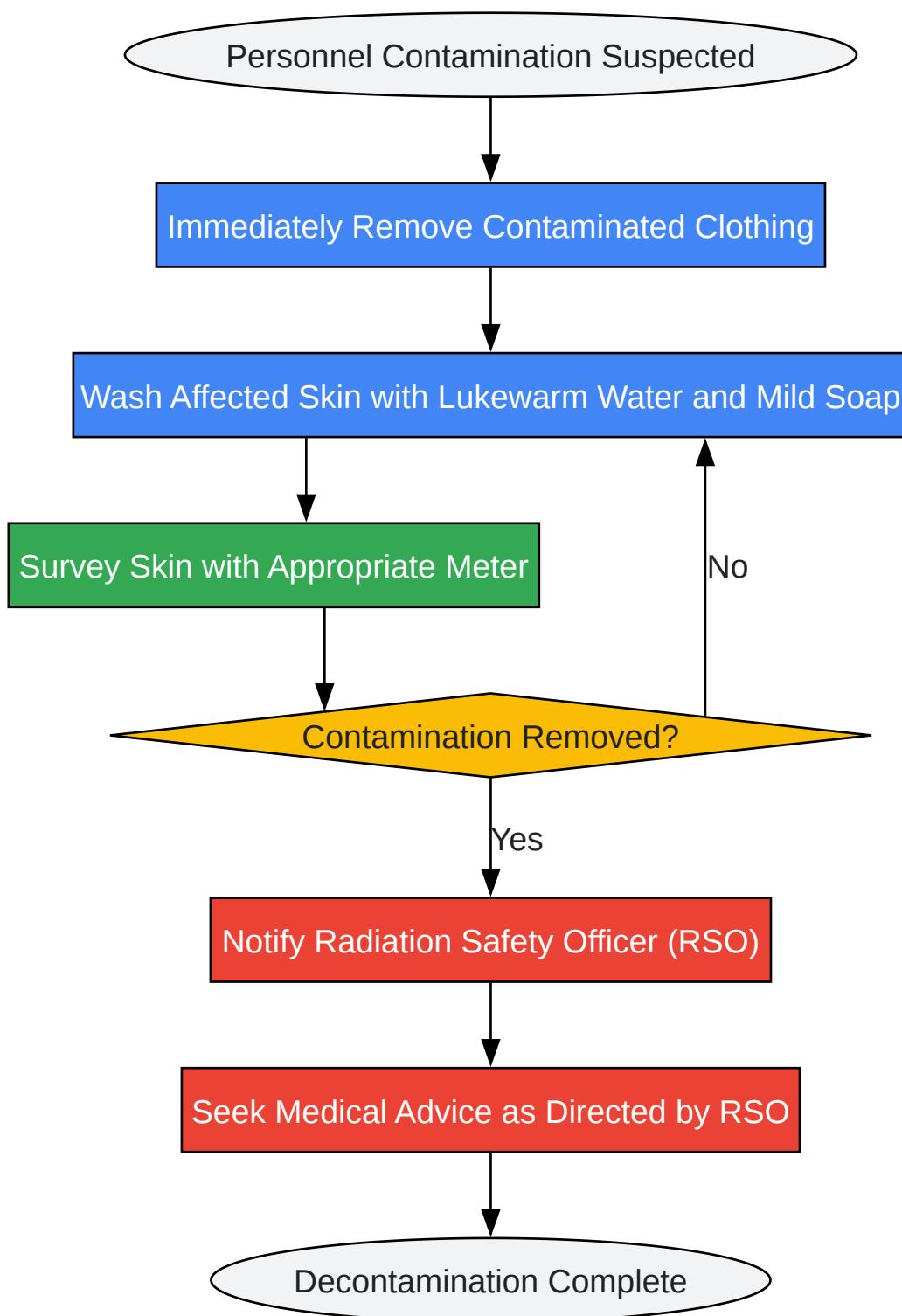
- After the equipment is dry, use a survey meter and wipe tests to check for any remaining contamination.
- Repeat if Necessary:
 - If contamination is still detected, repeat the cleaning and rinsing steps.[\[6\]](#)
- Waste Disposal:
 - Dispose of all used cleaning materials (paper towels, gloves, etc.) and collected rinse water as radioactive waste.[\[6\]](#)
- Final Steps:
 - Once the equipment is confirmed to be free of contamination, it can be returned to service.
 - Remove and dispose of PPE and wash hands.
 - Record the decontamination process.

Visualizations



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Caption: Workflow for **Strontium-90** Spill Response.

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Caption: Logic Diagram for Personnel Decontamination.

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